

# Commercial Suppliers and Technical Guide for 4-Nitrophenylboronic Acid Pinacol Ester

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## Compound of Interest

Compound Name: 4,4,5,5-Tetramethyl-2-(4-nitrophenyl)-1,3,2-dioxaborolane

Cat. No.: B069340

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## Introduction

4-Nitrophenylboronic acid pinacol ester is a key reagent in modern organic synthesis, particularly valued in the realms of medicinal chemistry and materials science. Its utility stems from its role as a stable, versatile building block in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction allows for the formation of carbon-carbon bonds, a fundamental transformation in the construction of complex organic molecules. The nitro group offers a site for further functionalization, making it an attractive starting material for the synthesis of a diverse range of compounds, including pharmaceuticals. This guide provides an in-depth overview of the commercial availability of 4-nitrophenylboronic acid pinacol ester, detailed experimental protocols for its synthesis and application, and an exploration of its relevance in drug discovery, specifically in the context of the PI3K/Akt/mTOR signaling pathway.

## Commercial Availability

A variety of chemical suppliers offer 4-nitrophenylboronic acid pinacol ester, catering to different research and development needs. The purity and available quantities vary among suppliers, and it is crucial for researchers to select a product that meets the specific requirements of their application. Below is a summary of offerings from prominent commercial vendors.

Supplier	Product Number(s)	Purity	Available Quantities
Sigma-Aldrich	643890	≥95%	1g, 5g
Oakwood Chemical	093024	Not specified	250mg, 1g, 5g, 25g
Echemi	Not specified	Not specified	Inquiry for bulk
Vsnchem	VB10473	Not specified	Inquiry for bulk
[Generic Supplier]	Not specified	min 98%	100g

## Physicochemical Properties

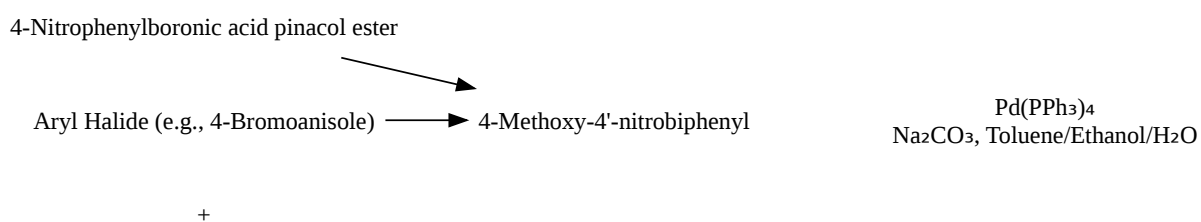
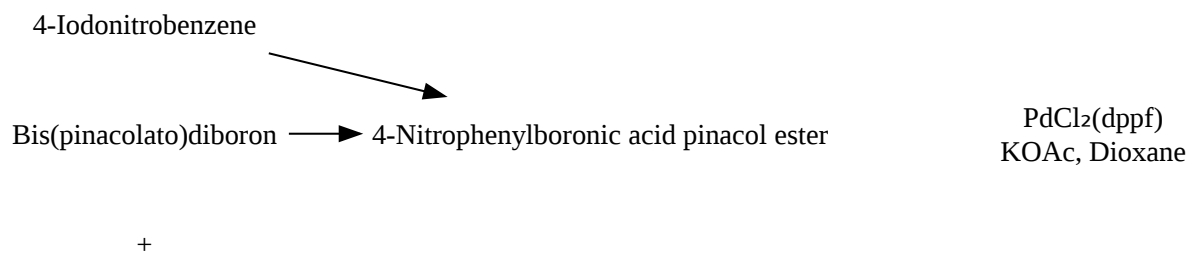
Property	Value
CAS Number	171364-83-3[1]
Molecular Formula	C12H16BNO4[1]
Molecular Weight	249.07 g/mol [1]
Appearance	Powder or crystals[1]
Melting Point	112-116 °C (lit.)[1]
SMILES	CC1(C)OB(OC1(C)C)c2ccc(cc2)--INVALID-LINK--=O[1]
InChI Key	LUWACRUAJXZANC-UHFFFAOYSA-N[1]

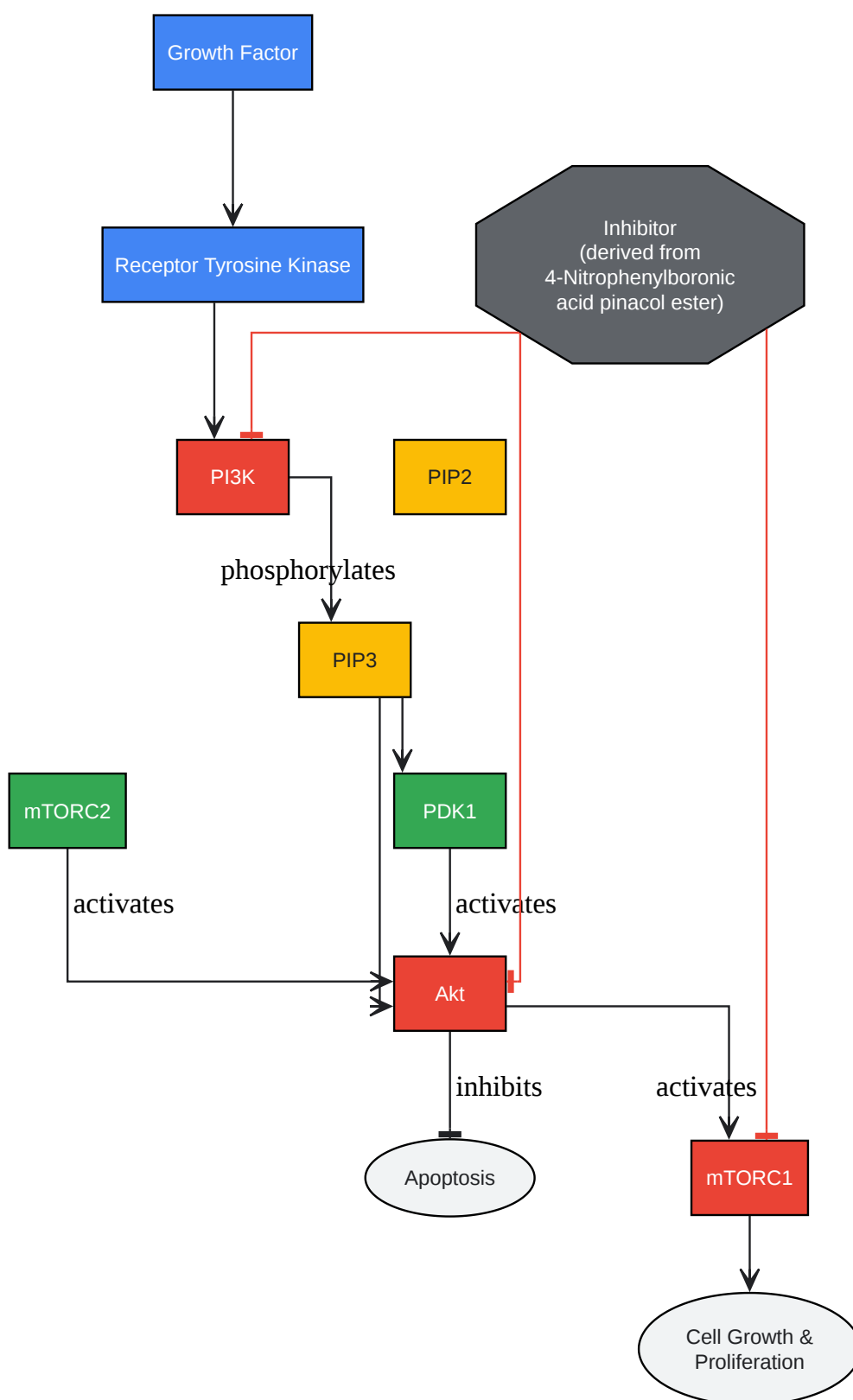
## Experimental Protocols

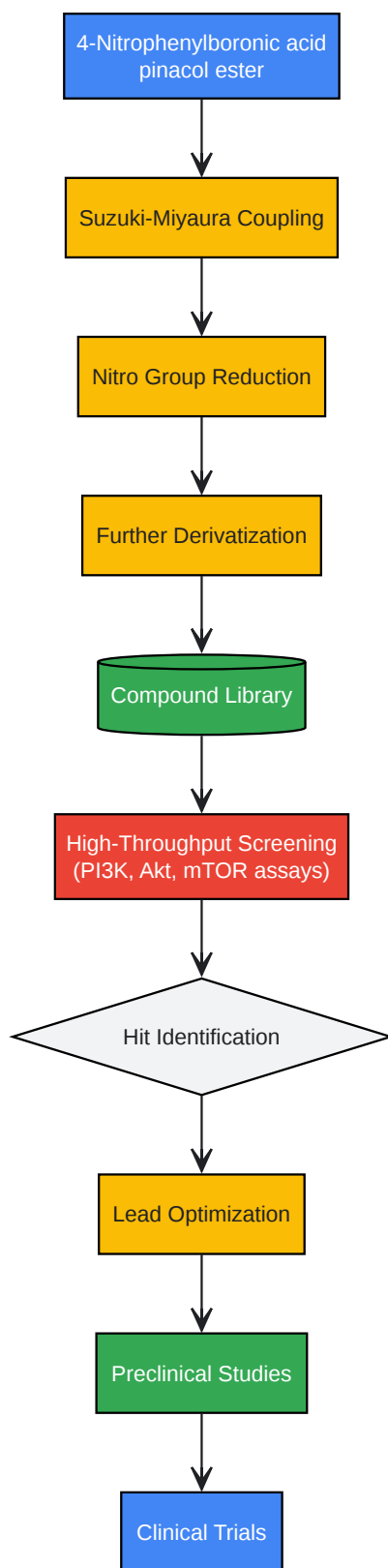
### Synthesis of 4-Nitrophenylboronic Acid Pinacol Ester

A general and widely applicable method for the synthesis of arylboronic acid pinacol esters is the Miyaura borylation reaction. This palladium-catalyzed reaction utilizes a diboron reagent, such as bis(pinacolato)diboron ( $B_2pin_2$ ), to install the boronic ester group onto an aryl halide.

Reaction Scheme:







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## References

- 1. 4-Nitrophenylboronic acid pinacol ester = 95 171364-83-3 [sigmaaldrich.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)